

Proper Disposal of NSC2805: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NSC2805

Cat. No.: B1680210

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the proper disposal procedures for **NSC2805**, a WWP2 ubiquitin ligase inhibitor used in various research applications.

While specific institutional and local regulations must always be followed, the following procedures are based on general best practices for laboratory chemical waste disposal.

Summary of Key Chemical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. The table below summarizes the known quantitative data for **NSC2805**.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₄
Molecular Weight	246.26 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO

Step-by-Step Disposal Protocol

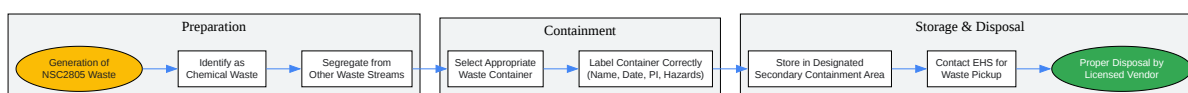
Given that **NSC2805** is a bioactive small molecule, it should be treated as chemical waste and disposed of through an approved hazardous waste program. Under no circumstances should **NSC2805** be disposed of down the drain or in regular solid waste.

- Waste Identification and Segregation:
 - Treat all materials contaminated with **NSC2805** (e.g., unused compound, solutions, contaminated labware such as pipette tips, gloves, and empty vials) as chemical waste.
 - Segregate **NSC2805** waste from other waste streams to avoid unintended chemical reactions. It should be collected in a dedicated, properly labeled waste container.
- Containerization:
 - Use a chemically resistant, leak-proof container with a secure screw-top cap for collecting **NSC2805** waste.
 - Ensure the container is compatible with all components of the waste, including any solvents used to dissolve the compound.
 - Do not overfill the container; it is recommended to fill it to no more than 80% of its capacity.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."[\[1\]](#)
 - The label must include:
 - The full chemical name: "**NSC2805**" and any other components in the waste mixture. Avoid abbreviations or chemical formulas.[\[1\]](#)
 - The concentration or quantity of each chemical.[\[1\]](#)
 - The date when the waste was first added to the container.[\[1\]](#)
 - The name and contact information of the principal investigator or responsible person.[\[1\]](#)

- Appropriate hazard pictograms, if known.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.
 - Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
 - Store according to chemical compatibility to prevent accidental mixing with incompatible substances.
- Disposal:
 - Arrange for the collection and disposal of the **NSC2805** waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.^{[1][2]}
 - Follow all institutional and local regulations for hazardous waste pickup and disposal.

Logical Workflow for NSC2805 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **NSC2805**.



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Caption: Workflow for the safe disposal of **NSC2805** waste.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for **NSC2805**, if available, before handling or disposing of this compound. Adherence to local, state, and federal regulations is mandatory.

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References

- 1. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 2. vumc.org [vumc.org]
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